

Pterioic acid's physical and chemical properties for research.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Pterioic Acid

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Pterioic Acid: A Technical Guide for Researchers

Introduction: **Pterioic acid**, a key structural component of folates, serves as a vital intermediate in both biological pathways and synthetic processes.[1] Its chemical name is 4-[[[2-amino-1,4-dihydro-4-oxo-6-pteridiny]methyl]amino]benzoic acid.[1] This molecule is composed of a pteridine ring linked to a p-aminobenzoic acid (PABA) moiety.[2][3] In biological systems, **pteroic acid** is conjugated with glutamic acid to form folic acid (vitamin B9), which, in its reduced forms, is essential for one-carbon transfer reactions involved in the synthesis of nucleic acids and amino acids.[2][3][4] For researchers, **pteroic acid** is a valuable starting material for creating folate derivatives and conjugates for targeted drug delivery, particularly in cancer therapy, due to the overexpression of folate receptors on many tumor cells.[5][6] This guide provides an in-depth overview of the physical, chemical, and biological properties of **pteroic acid**, along with detailed experimental protocols relevant to its study and application.

Physical and Chemical Properties

Pterioic acid is typically a yellow to orange crystalline powder.[7][8] It is characterized by its high melting point and limited solubility in water and common organic solvents, though it is slightly soluble in aqueous bases and DMSO.[1][7][8][9][10]

Table 1: Physical and Chemical Properties of **Pterioic Acid**

Property	Value	Source(s)
Molecular Formula	C ₁₄ H ₁₂ N ₆ O ₃	[1][9][11]
Molecular Weight	312.28 g/mol	[1][8][9][11]
Appearance	Light Yellow to Brown/Orange Crystalline Powder	[7][9]
Melting Point	>400 °C	[1][8][9][12]
Boiling Point	610.0 ± 65.0 °C (Predicted)	[1][9][12]
Density	1.69 g/cm ³	[1][9][12][13]
pKa	4.65 ± 0.10 (Predicted)	[1][9]
Solubility	Slightly soluble in aqueous base and DMSO.[1][9][13] Insoluble in water.[10][13]	[1][9][10][13]
Storage Temperature	2-8°C	[1][9]

Spectral Data

The ultraviolet-visible (UV-Vis) spectrum of **pteroic acid** is characterized by distinct absorption bands. In a 0.1 M NaOH solution, it exhibits maximum absorbance (λ_{max}) at 255, 275, and 365 nm, with corresponding molar extinction coefficients (ϵ) of 26300, 23400, and 8900 M⁻¹cm⁻¹, respectively.[1]

Table 2: UV-Vis Spectral Data for **Pteroic Acid**

Solvent	λ_{max} (nm)	Molar Extinction Coefficient (ϵ , M ⁻¹ cm ⁻¹)	Source(s)
0.1 M NaOH	255	26300	[1]
	275	23400	[1]
	365	8900	[1]

Note: Detailed NMR spectral data for **pteroic acid** is not readily available in the cited literature.

Experimental Protocols

Synthesis of Pteroic Acid

Pteroic acid can be prepared through various methods, including microbial or enzymatic degradation of folic acid and total chemical synthesis.[\[5\]](#)[\[14\]](#)

This method utilizes bacteria to cleave the glutamate moiety from folic acid.

Protocol:

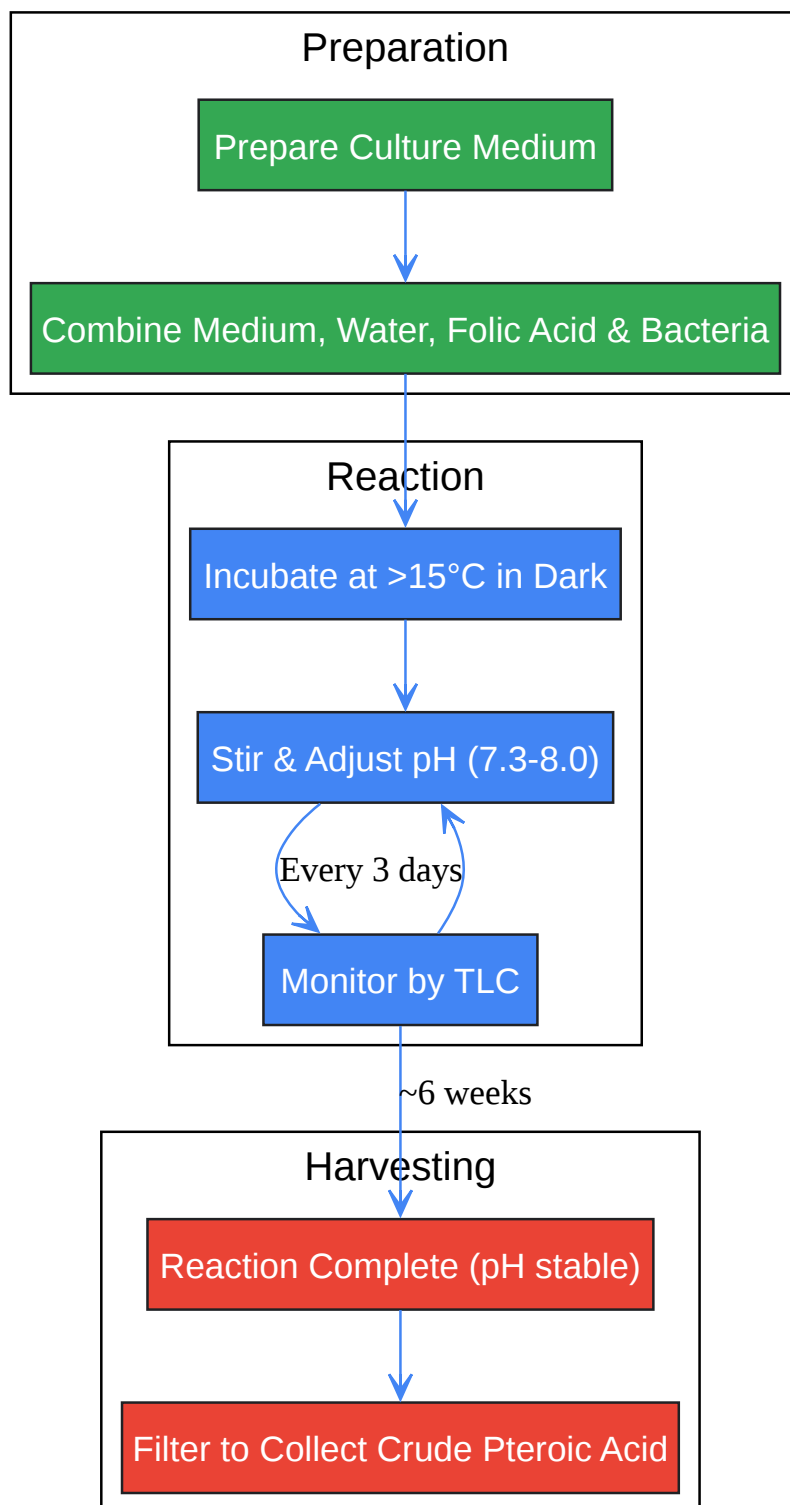
- Prepare a culture medium containing: 3.0 g KH_2PO_4 , 5.5 g K_2HPO_4 , 6.0 g $\text{MgSO}_4 \cdot 7\text{H}_2\text{O}$, 400 mg CaCl_2 , 300 mg $\text{FeSO}_4 \cdot 7\text{H}_2\text{O}$, 90 mg $\text{MnSO}_4 \cdot \text{H}_2\text{O}$, 90 mg $\text{MoNa}_2\text{O}_4 \cdot \text{H}_2\text{O}$, and 30 ml of a hydroponics fertilizer in 4 L of tap water.[\[15\]](#)
- In a large, dark basin, combine 5 L of water with 400 ml of the culture medium.[\[15\]](#)
- Add 75 g of folic acid and an inoculum of a suitable bacterium (e.g., *Pseudomonas* species, ATCC 29861).[\[15\]](#)
- Maintain the reaction mixture in a dark place at a temperature above 15°C .[\[15\]](#)
- Stir the solution every three days to ensure oxygenation and adjust the pH to a range of 7.3-8.0 using 2 N NaOH or diluted phosphoric acid.[\[15\]](#)
- Monitor the reaction's progress via Thin Layer Chromatography (TLC). The reaction is complete when the pH no longer increases, typically after about 6 weeks.[\[15\]](#)
- Collect the precipitated crude **pteroic acid** by filtration.[\[15\]](#)

TLC Monitoring Protocol:

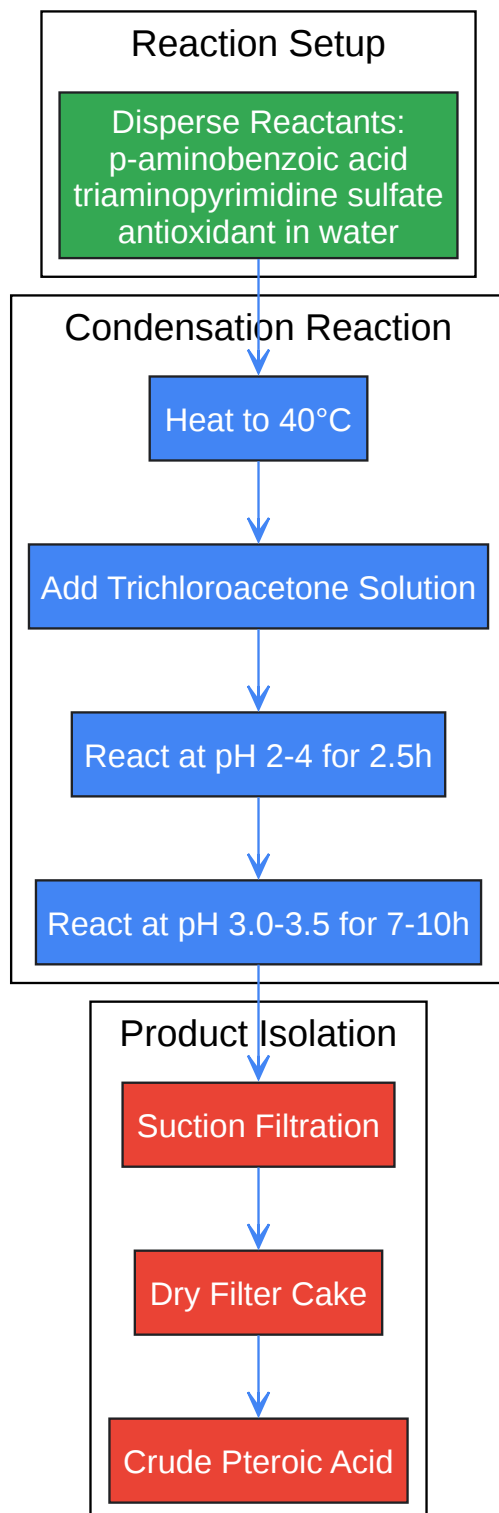
- Stationary Phase: Cellulose 400 UV₂₅₄ plate.[\[15\]](#)
- Sample Preparation: Filter a small sample of the reaction mixture and dilute with water. Dissolve reference standards in water with a drop of NH_3 .[\[15\]](#)

- Mobile Phase: Ammonia solution diluted with water (1:10).[\[15\]](#)
- Visualization: Use ultraviolet (UV) light to visualize the spots.[\[15\]](#)

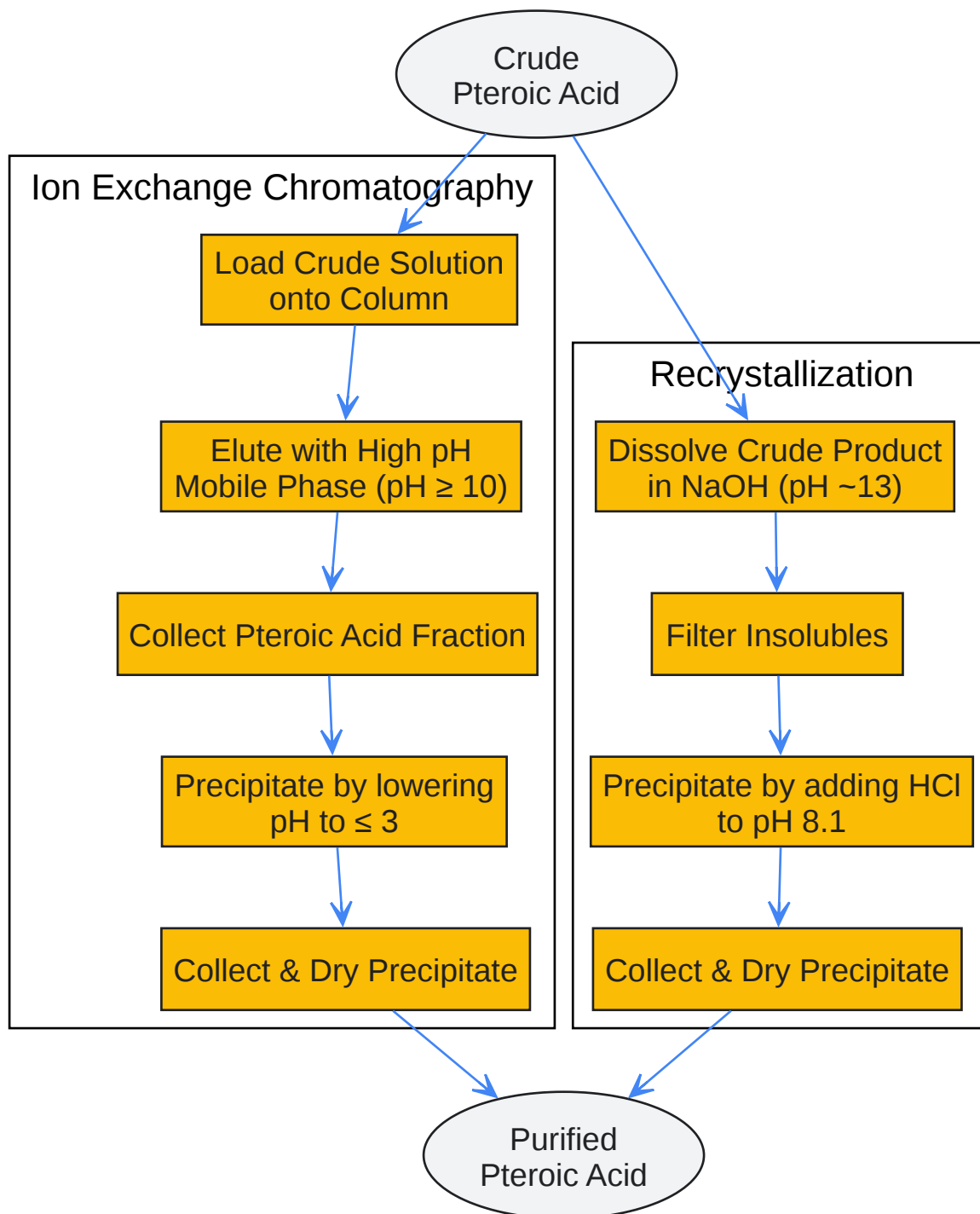
Workflow: Pterioic Acid Synthesis via Bacterial Degradation



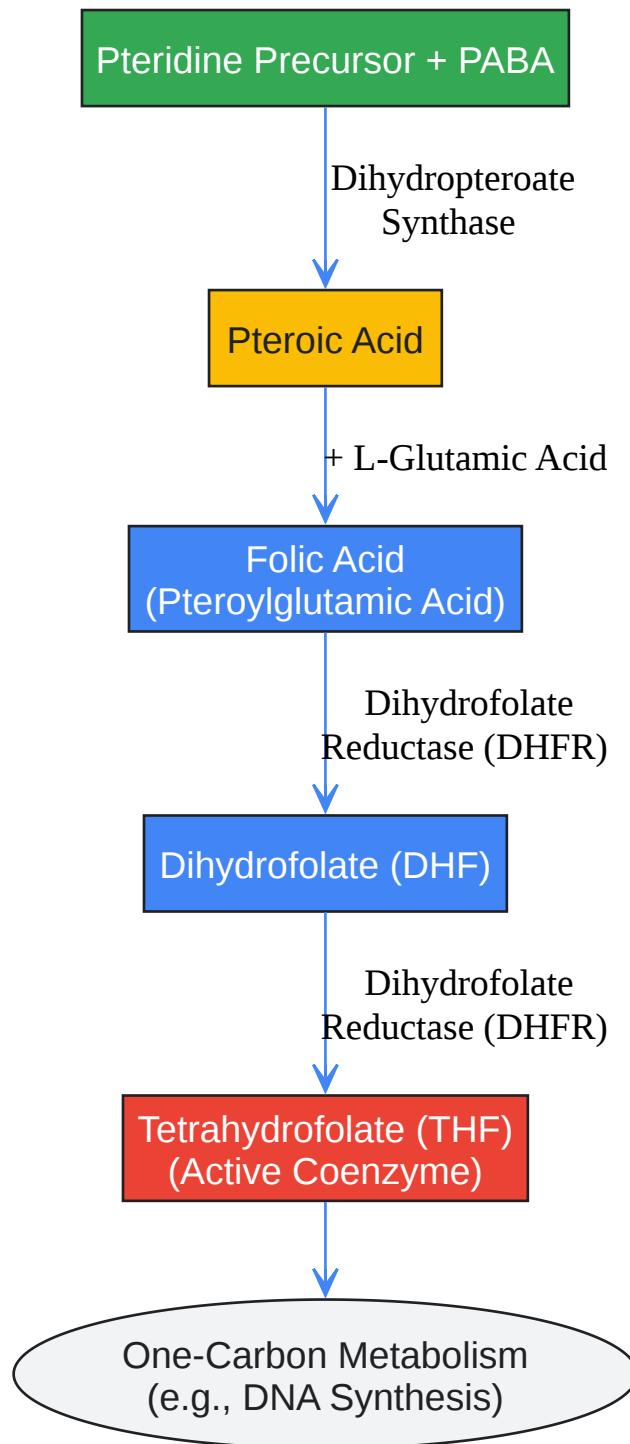
Workflow: Chemical Synthesis of Pterioic Acid



Workflow: Purification of Pteric Acid



Pterotic Acid in the Folate Pathway

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- To cite this document: BenchChem. [Pterioic acid's physical and chemical properties for research.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b132297#pteroic-acid-s-physical-and-chemical-properties-for-research]

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